

"handling and storage guidelines for Methyl 2-amino-4-morpholinobenzoate"

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Compound of Interest

Compound Name: *Methyl 2-amino-4-morpholinobenzoate*

Cat. No.: *B2470243*

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Application Notes and Protocols: Methyl 2-amino-4-morpholinobenzoate

Abstract: This document provides detailed guidelines for the safe handling, storage, and disposal of **Methyl 2-amino-4-morpholinobenzoate** (CAS No: 404010-84-0). These protocols are intended for researchers, scientists, and drug development professionals to ensure laboratory safety and maintain the integrity of the compound.

Introduction

Methyl 2-amino-4-morpholinobenzoate is a chemical intermediate used in the synthesis of various active pharmaceutical ingredients.[1][2] Proper handling and storage are crucial to ensure the safety of laboratory personnel and to maintain the purity and stability of the substance. This document outlines the necessary precautions, personal protective equipment (PPE), storage conditions, and emergency procedures.

Hazard Identification and Classification

Methyl 2-amino-4-morpholinobenzoate is classified as harmful if swallowed.[3] It may also cause skin, eye, and respiratory irritation.[4]

- GHS Classification: Acute toxicity, oral (Category 4)[3]

- Signal Word: Warning[3][4]
- Hazard Statements: H302 (Harmful if swallowed)[3][4]
- Pictogram: GHS07 (Exclamation mark)[4]

Quantitative Data Summary

The following table summarizes the key quantitative data for the handling and storage of **Methyl 2-amino-4-morpholinobenzoate**.

Parameter	Value	Source
Storage Temperature (Solid)	Refrigerator (2-8°C)	[4][5]
Storage Conditions	Protect from light	[5][6]
Storage in Solvent (-80°C)	6 months	[3]
Storage in Solvent (-20°C)	1 month (protect from light)	[3]
Shipping Temperature	Room temperature	[4][6]
Molecular Weight	236.27 g/mol	[3][6]
Purity	≥ 95%	[4]

Experimental Protocols

Protocol 1: General Handling and Use

This protocol describes the safe handling of **Methyl 2-amino-4-morpholinobenzoate** in a laboratory setting.

1.1. Engineering Controls:

- Work in a well-ventilated area.[3]
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[3]
- Ensure a safety shower and eyewash station are readily accessible.[3]

1.2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat.
- Respiratory Protection: For operations generating dust, use a NIOSH-approved respirator with a particulate filter.

1.3. Handling Procedure:

- Before use, allow the container to equilibrate to room temperature to prevent moisture condensation.
- Weigh the required amount of the solid compound in a chemical fume hood.
- Avoid creating dust.^[3]
- If preparing a solution, add the solid to the solvent slowly while stirring.
- After handling, wash hands thoroughly.

Protocol 2: Storage

This protocol details the appropriate storage conditions for **Methyl 2-amino-4-morpholinobenzoate** to ensure its stability.

2.1. Short-Term Storage (Solid):

- Store in a tightly sealed container in a refrigerator at 2-8°C.^{[4][5]}
- Protect the container from light.^{[5][6]}

2.2. Long-Term Storage (In Solvent):

- For storage up to 6 months, store solutions at -80°C.^[3]
- For storage up to 1 month, store solutions at -20°C and protect from light.^[3]

2.3. Incompatible Materials:

- Information on specific incompatible materials is not readily available. Avoid strong oxidizing agents.

Protocol 3: Emergency Procedures

This protocol outlines the immediate actions to be taken in case of exposure or spillage.

3.1. Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3]
- Remove contact lenses if present and easy to do.[3]
- Seek immediate medical attention.[3]

3.2. Skin Contact:

- Immediately wash the affected area with soap and plenty of water.
- Remove contaminated clothing.
- Seek medical attention if irritation persists.

3.3. Inhalation:

- Move the affected person to fresh air.[3]
- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.

3.4. Ingestion:

- Do NOT induce vomiting.[3]
- Rinse mouth with water.[3]
- Seek immediate medical attention.[3]

3.5. Spillage:

- Evacuate the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Protocol 4: Disposal

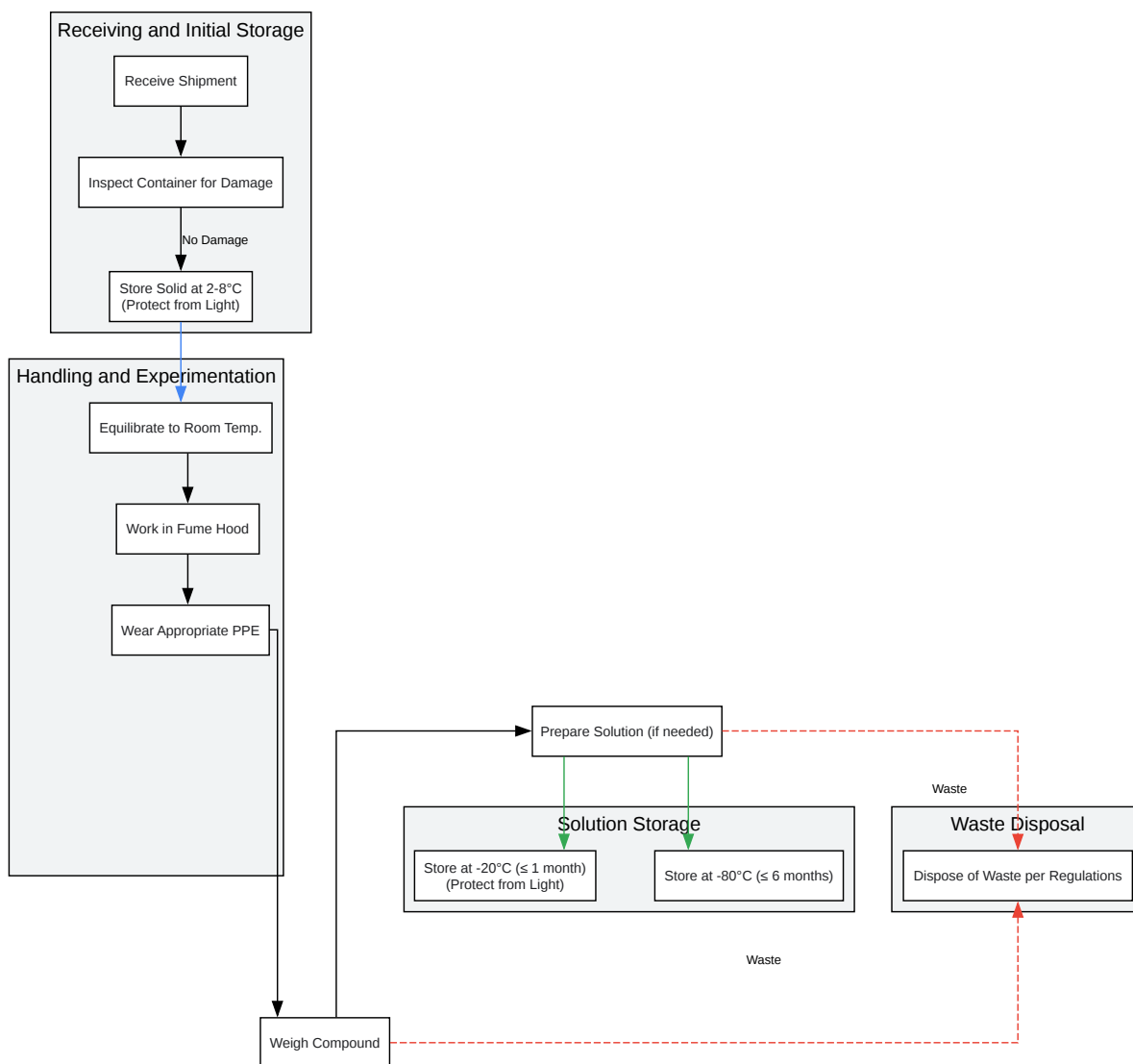
This protocol provides guidelines for the proper disposal of **Methyl 2-amino-4-morpholinobenzoate**.

4.1. Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[3]
- Do not allow the chemical to enter drains or watercourses.[3]

Visualizations

The following diagram illustrates the recommended workflow for handling and storing **Methyl 2-amino-4-morpholinobenzoate**.



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Caption: Workflow for handling and storage of **Methyl 2-amino-4-morpholinobenzoate**.

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